

# Essential Safety and Logistical Information for Handling Stearoyl Chloride

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## Compound of Interest

Compound Name: Stearoyl chloride

Cat. No.: B042655

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemicals like **Stearoyl chloride**. This document provides procedural, step-by-step guidance for the safe handling, storage, and disposal of **Stearoyl chloride**, compiled from authoritative safety data sheets.

Chemical Identifier:

- Name: **Stearoyl chloride**
- Synonyms: Octadecanoyl chloride
- CAS Number: 112-76-5

Hazard Summary: **Stearoyl chloride** is a corrosive substance that poses significant health risks upon exposure. It reacts violently with water and is combustible.<sup>[1][2]</sup> It can cause severe chemical burns to the skin and eyes, and its vapors can lead to respiratory irritation and lung damage.<sup>[1][3]</sup> Ingestion can result in burns to the oral cavity and gastrointestinal tract.<sup>[1]</sup>

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Corrosion	Danger	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	Corrosion	Danger	H318: Causes serious eye damage.
Corrosive to Metals	Corrosion	Warning	H290: May be corrosive to metals. <a href="#">[4]</a>

## Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to prevent personal exposure.

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Chemical Goggles & Full Face Shield	Goggles should be tightly fitting.[4] A face shield is necessary if splashing is possible.[3]
Skin	Neoprene or PVC Gloves (Elbow length)	Gloves must be inspected before use and worn on clean hands.[1]
Overalls & PVC Apron	Wear protective clothing to minimize skin contact.[1][3]	
Flame Retardant Protective Clothing	A complete suit protecting against chemicals is recommended.[2]	
Respiratory	Type AB-P Filter Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3] Local exhaust ventilation is required.[1]

## Operational and Disposal Plans

### Handling and Storage:

- Always handle **Stearoyl chloride** in a well-ventilated area, preferably within a chemical fume hood.[3][5]
- Avoid all personal contact, including inhalation of vapors or dust.[1][5]
- Keep containers tightly sealed and stored in a cool, dry place away from incompatible materials such as water, oxidizing agents, alcohols, and strong bases.[2][5] The substance is moisture-sensitive.[1][2]

- Use corrosion-resistant containers for storage; do not use aluminum or galvanized containers.[1]
- Ground all equipment to prevent electrostatic discharge.[4]
- When handling, do not eat, drink, or smoke.[5]

#### Spill Response:

- Minor Spills:
  - Remove all ignition sources.[1][5]
  - Clean up spills immediately using dry procedures; avoid generating dust.[1][5]
  - Wear full PPE as detailed above.[1]
  - Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.[3][6]
  - Do not use water for cleanup.[1]
- Major Spills:
  - Evacuate the area and move upwind.[1]
  - Alert emergency responders, providing the location and nature of the hazard.[1]
  - Wear full-body protective clothing and a self-contained breathing apparatus.[1]

#### First Aid Measures:

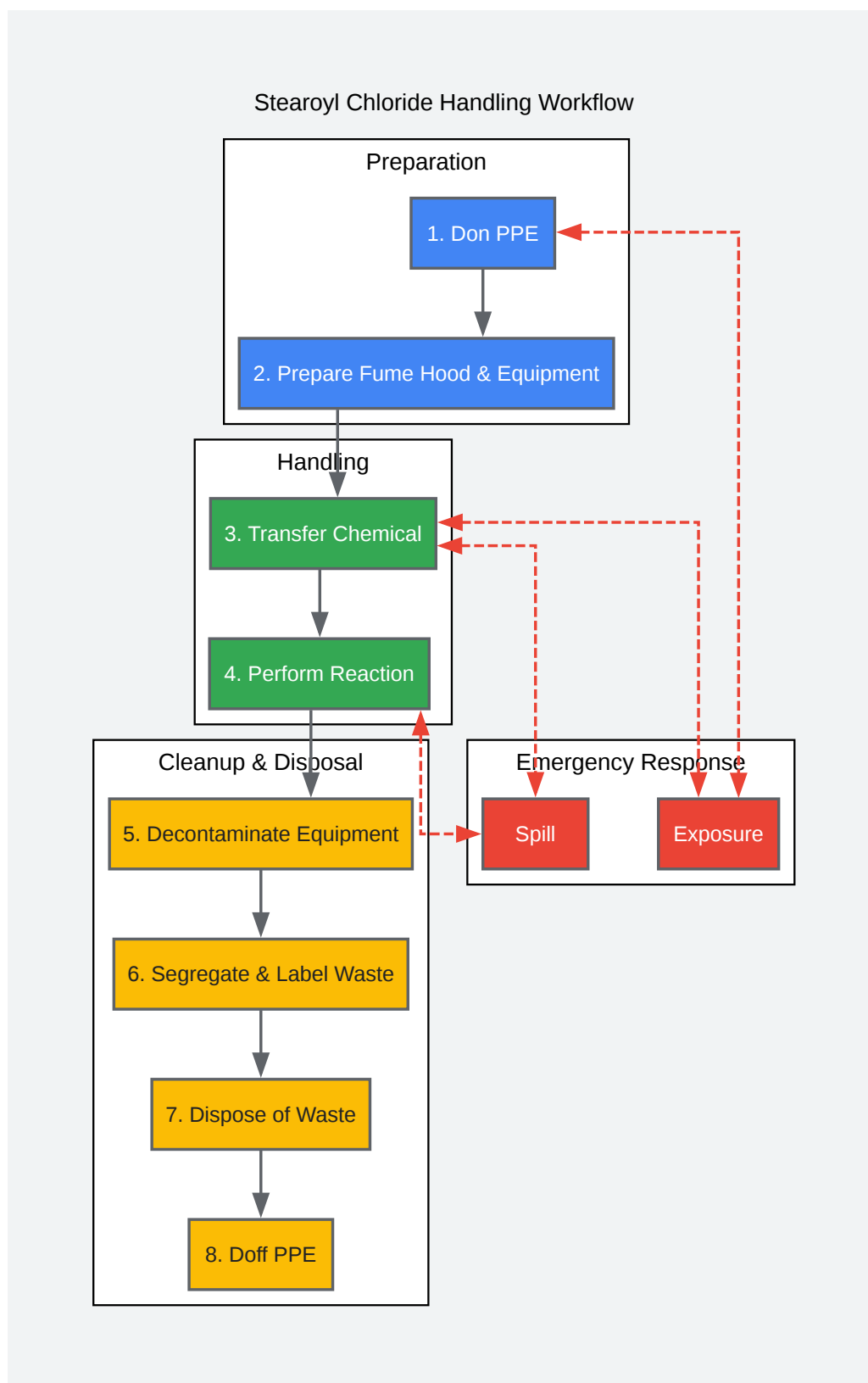
Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, holding eyelids apart.[1][5] Seek immediate medical attention from an ophthalmologist.
Skin Contact	Immediately flush the affected area with large amounts of water, using a safety shower if available.[1][5] Remove all contaminated clothing and shoes.[3] Seek immediate medical attention.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.[2][3] Lay the patient down and keep them warm and rested.[1] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[2] If the person is conscious, have them rinse their mouth with water and drink two glasses of water at most. Seek immediate medical attention.

#### Waste Disposal:

- **Stearoyl chloride** is considered a hazardous waste. In the US, it falls under EPA hazardous waste number D002 for corrosivity.[1]
- All waste must be handled in accordance with local, state, and federal regulations.[1]
- Dispose of the chemical and its container at an approved waste disposal plant.[6] Do not allow the product to enter drains.
- Contaminated packaging should be disposed of as unused product.[2]

## Experimental Workflow Diagram

The following diagram outlines the standard operating procedure for the safe handling of **Stearoyl chloride** from preparation to disposal.



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Caption: Workflow for safe handling of **Stearoyl chloride**.

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